

Unveiling Antifungal Agent 53: A Technical Guide to Discovery and Synthesis

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Compound of Interest

Compound Name: Antifungal agent 53

Cat. No.: B12390650

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This in-depth technical guide provides a comprehensive overview of the discovery, synthesis, and biological evaluation of two distinct compounds referred to as "**Antifungal Agent 53**." The first is a novel selenium-containing miconazole analogue, designated A03, a potent inhibitor of fungal CYP51. The second is a guanidine-containing bis-thiazole analogue identified through combinatorial chemistry. This document details their mechanisms of action, quantitative biological data, and the experimental protocols for their synthesis and evaluation.

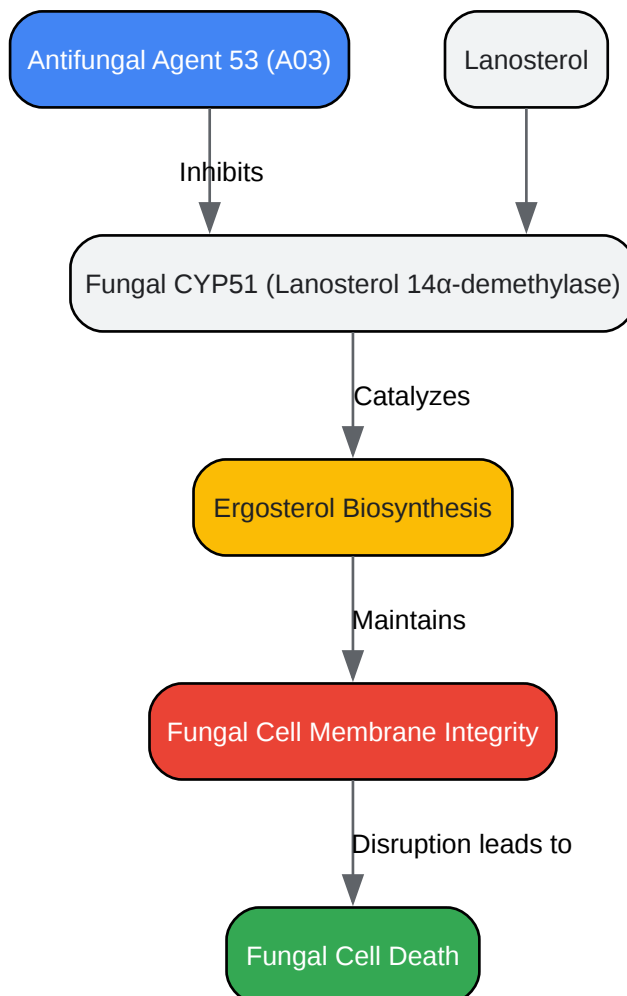
Part 1: The Selenium-Containing Miconazole Analogue (A03)

Discovered as part of a series of novel miconazole analogues, **Antifungal Agent 53** (A03) is a promising candidate that leverages the theory of bioisosterism by incorporating selenium. This modification has led to significant antifungal activity, particularly against fluconazole-resistant fungal strains.^[1]

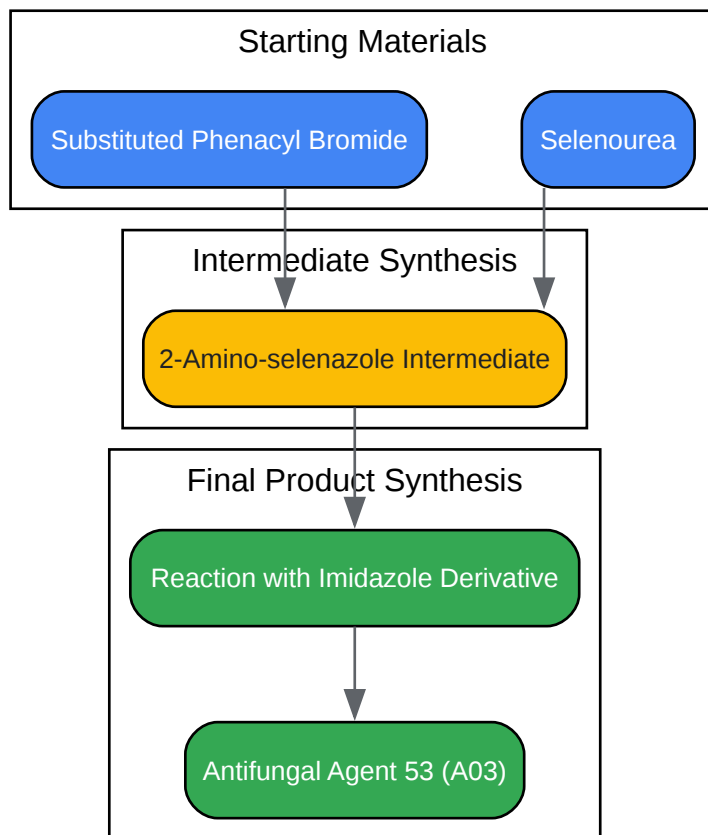
Mechanism of Action

Antifungal Agent 53 (A03) primarily exerts its antifungal effect by inhibiting the fungal cytochrome P450 enzyme lanosterol 14 α -demethylase (CYP51).^[1] This enzyme is crucial for the biosynthesis of ergosterol, an essential component of the fungal cell membrane. By inhibiting CYP51, A03 disrupts the integrity of the cell membrane, leading to fungal cell death. The proposed signaling pathway is visualized below.

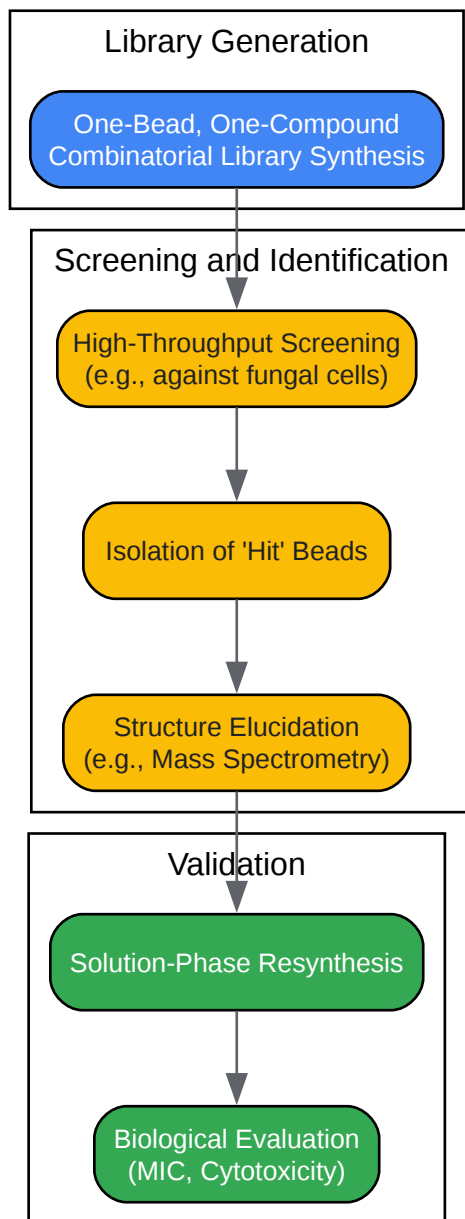
Mechanism of Action of Antifungal Agent 53 (A03)



Synthetic Workflow for Antifungal Agent 53 (A03)



Discovery Workflow for Guanidine-Containing Antifungals

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References

- 1. Design, synthesis, and biological evaluation of novel miconazole analogues containing selenium as potent antifungal agents - PubMed [pubmed.ncbi.nlm.nih.gov]
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